

Technical Support Center: Apelin-36 (Human) Handling & Storage Guide[1]

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Compound of Interest

Compound Name: *Apelin-36 (human)*

CAS No.: 252642-12-9

Cat. No.: B1151249

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Introduction

Apelin-36 is a 36-amino acid endogenous peptide ligand for the APJ receptor (APLNR), playing pivotal roles in cardiovascular homeostasis and fluid regulation.

Technical Warning: Apelin-36 is a highly basic peptide (Theoretical pI ~13.[1]25) containing oxidation-prone residues (Methionine, Tryptophan).[1] Its strong positive charge at physiological pH leads to rapid, significant adsorption to standard glass and plastic surfaces. Improper handling can result in >50% sample loss before the experiment begins.

This guide replaces generic peptide protocols with a specific, field-validated workflow designed to preserve the structural integrity and concentration accuracy of Apelin-36.

Module 1: Arrival & Long-Term Storage (Lyophilized)

Upon arrival, the peptide is in a lyophilized (freeze-dried) state. This is its most stable form, but it is hygroscopic. Moisture is the primary enemy of peptide stability.

Protocol: The "Desiccated Freeze" System

Step	Action	Technical Rationale
1	Immediate Inspection	Visually inspect the vial. The pellet may be invisible or a thin film. Do not open yet.
2	Secondary Containment	Place the vial inside a secondary container (e.g., a 50 mL Falcon tube) containing a desiccant packet (silica gel).
3	Deep Freeze	Store immediately at -20°C (acceptable) or -80°C (optimal).
4	Equilibration (Critical)	Before opening, allow the vial to warm to room temperature (RT) for at least 1 hour inside the desiccator.

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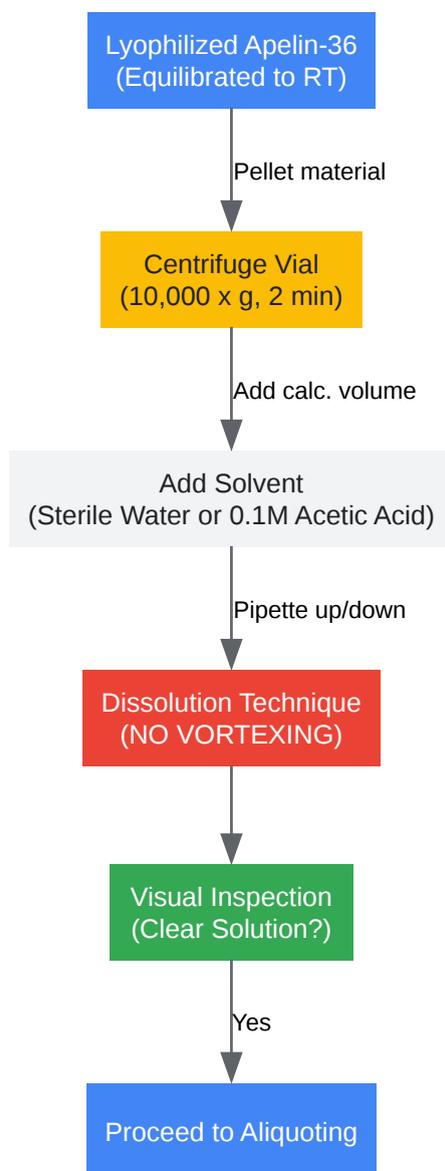
Expert Insight: Opening a cold vial exposes the peptide to condensation from ambient humidity. This moisture can initiate hydrolysis and aggregation, rendering the peptide inactive before reconstitution.

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Module 2: Reconstitution Protocol (The Critical Step)

Standard: Reconstitute to a stock concentration of 1 mg/mL. Solvent: Sterile, Deionized Water (or 0.1 M Acetic Acid for enhanced stability).

Workflow Diagram: Reconstitution Logic



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Figure 1: Step-by-step reconstitution workflow emphasizing the centrifugation and gentle mixing steps to prevent loss.

Detailed Methodology

- Centrifugation: Before removing the cap, centrifuge the vial at 10,000 x g for 2 minutes.
 - Why? Lyophilized powder often disperses onto the cap and walls during shipping. Opening without centrifugation causes immediate mass loss.

- Solvent Addition: Add sterile deionized water to achieve 1 mg/mL.
 - Note: For extended stability, use 0.1 M Acetic Acid. The acidic pH repels the positively charged peptide from each other, reducing aggregation risk.
- Dissolution:
 - DO NOT VORTEX. Vortexing creates shear stress and introduces oxygen, oxidizing the Methionine (Met) and Tryptophan (Trp) residues [1].[1]
 - Technique: Gently swirl the vial or pipette up and down 5-10 times.
- Verification: Hold the vial against a dark background. The solution must be optically clear.

Module 3: Aliquoting & Storage (Reconstituted)

Crucial Rule: Never store reconstituted Apelin-36 in the original glass shipping vial or standard polypropylene tubes.

The "Low-Binding" Imperative

Apelin-36 is highly cationic (positive charge).[1] Standard glass and plastic have negative surface charges.

- Result: The peptide electrostatically binds to the container walls.
- Loss Rate: Up to 60% loss in 24 hours in standard tubes [2].

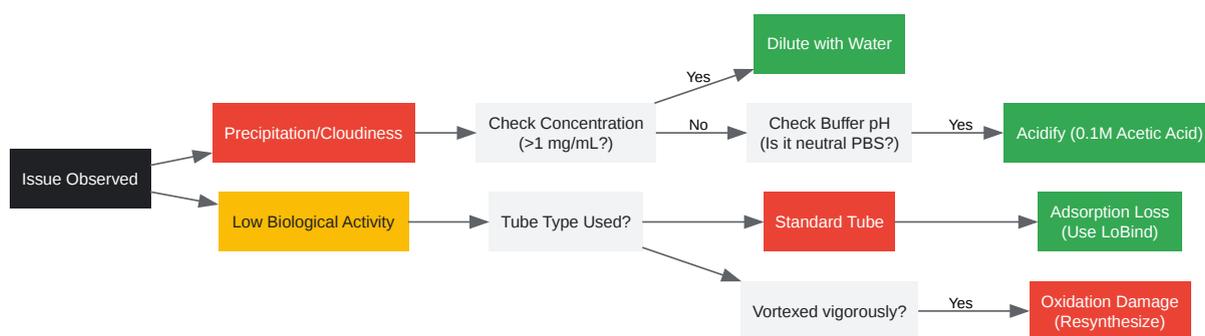
Storage Protocol

- Vial Selection: Use Protein LoBind® (Eppendorf) or siliconized tubes only.[1]
- Aliquoting: Divide the stock solution into single-use aliquots (e.g., 10 µL or 50 µL).
 - Why? Repeated freeze-thaw cycles degrade the peptide structure.
- Freezing: Snap-freeze aliquots in liquid nitrogen or dry ice/ethanol bath to prevent ice crystal formation, then transfer to -80°C.

- Shelf Life:
 - -80°C: 3-6 months.
 - 4°C: < 24 hours (Use immediately).[1]

Module 4: Troubleshooting & FAQs

Troubleshooting Logic Tree



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Figure 2: Diagnostic logic for resolving common Apelin-36 experimental failures.

Frequently Asked Questions

Q1: I reconstituted Apelin-36 in PBS, and it precipitated. Why? A: While Apelin-36 is generally soluble, high salt concentrations (like 10x PBS) or pH near the pI can induce precipitation at high concentrations.

- Fix: Add a small amount (10-20 μ L) of 0.1 M Acetic Acid or 0.1% TFA to lower the pH and solubilize the peptide.

Q2: Can I keep the reconstituted peptide at 4°C for a week? A: No. Apelin peptides are susceptible to enzymatic degradation and oxidation in solution. At 4°C, significant degradation occurs within 24-48 hours. Always freeze aliquots at -80°C.

Q3: My ELISA standard curve is shifting lower. Is the peptide degrading? A: If you are using standard pipette tips and tubes, you are likely losing peptide to the plastic.

- Fix: Switch to Low Retention pipette tips and LoBind tubes immediately. Pre-rinse tips with buffer before pipetting the peptide to saturate binding sites.

Q4: Can I use DMSO for reconstitution? A: It is not necessary for Apelin-36 (which is water-soluble) and may interfere with certain biological assays.[1] Water or mild acid is preferred. If you must use DMSO for a specific library screen, ensure the final concentration in the assay is <0.1%.

References

- Kristensen, M., et al. (2015). Adsorption of Cationic Peptides to Solid Surfaces of Glass and Plastic. PLOS ONE.[2] Available at: [\[Link\]](#)[1]

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Sources

- [1. Apelin-36 \(human\) | Apelin Receptors | Tocris Bioscience \[tocris.com\]](#)
- [2. backend.orbit.dtu.dk \[backend.orbit.dtu.dk\]](#)
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